

3-Acrylamido-3-methylbutyric acid CAS number and identifiers

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Compound of Interest

Compound Name: 3-Acrylamido-3-methylbutyric acid

Cat. No.: B1330582

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An In-depth Technical Guide to 3-Acrylamido-3-methylbutyric Acid

This technical guide provides a comprehensive overview of **3-Acrylamido-3-methylbutyric acid**, a functionalized vinyl monomer. It is intended for researchers, scientists, and professionals in drug development and material science. This document details the compound's identifiers, chemical and physical properties, synthesis protocols, and potential applications.

Chemical Identifiers and Properties

3-Acrylamido-3-methylbutyric acid is a compound with the chemical formula $C_8H_{13}NO_3$.^[1] It combines a reactive acrylamido group with a carboxylic acid moiety, making it a versatile monomer for polymer synthesis.^[1]

Table 1: Compound Identifiers

Identifier	Value
CAS Number	38486-53-2[1][2][3][4]
IUPAC Name	3-methyl-3-(prop-2-enoylamino)butanoic acid[2][4]
Molecular Formula	C8H13NO3[1][2][4]
InChI Key	XOQMWEWYWXJOAN-UHFFFAOYSA-N[1][2][4]
SMILES	<chem>CC(C)(CC(=O)O)NC(=O)C=C</chem> [2][4]
Synonyms	3-Acrylamido-3-methylbutanoic acid, Nsc288648[2][4][5]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	171.19 g/mol [1][2][4]
Boiling Point	382.9°C at 760 mmHg (Predicted)[2][3]
Density	1.095 g/cm ³ (Predicted)[2][3]
Form	Powder[3]
Storage Temperature	2-8°C[3]
pKa	4.30 (Predicted)[3]

Synthesis and Experimental Protocols

The synthesis of **3-Acrylamido-3-methylbutyric acid** can be achieved through several methods. The Ritter reaction is a prominent and direct route. An alternative method involves the acylation of 3-amino-3-methylbutyric acid.

Experimental Protocol 1: Synthesis via Ritter Reaction

The Ritter reaction is an effective method for preparing N-substituted amides from a nitrile and a carbocation source.^[1]

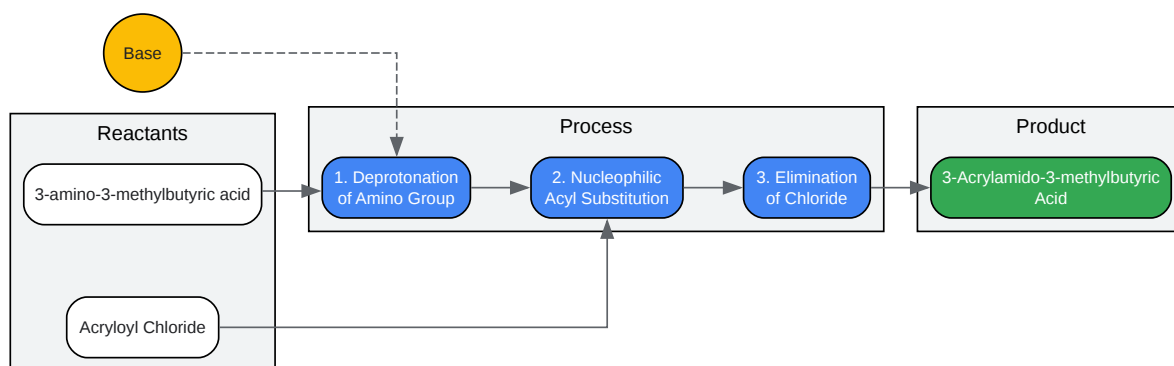
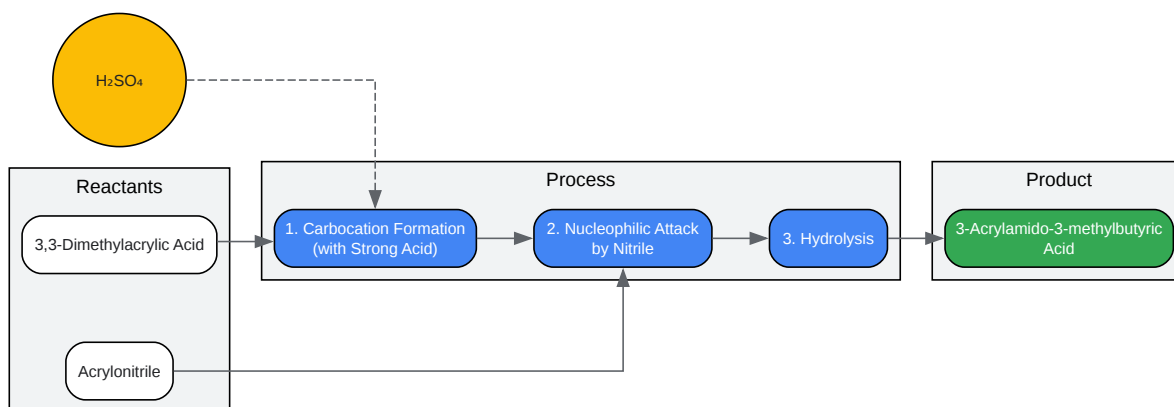
Objective: To synthesize **3-Acrylamido-3-methylbutyric acid** from 3,3-dimethylacrylic acid and acrylonitrile.

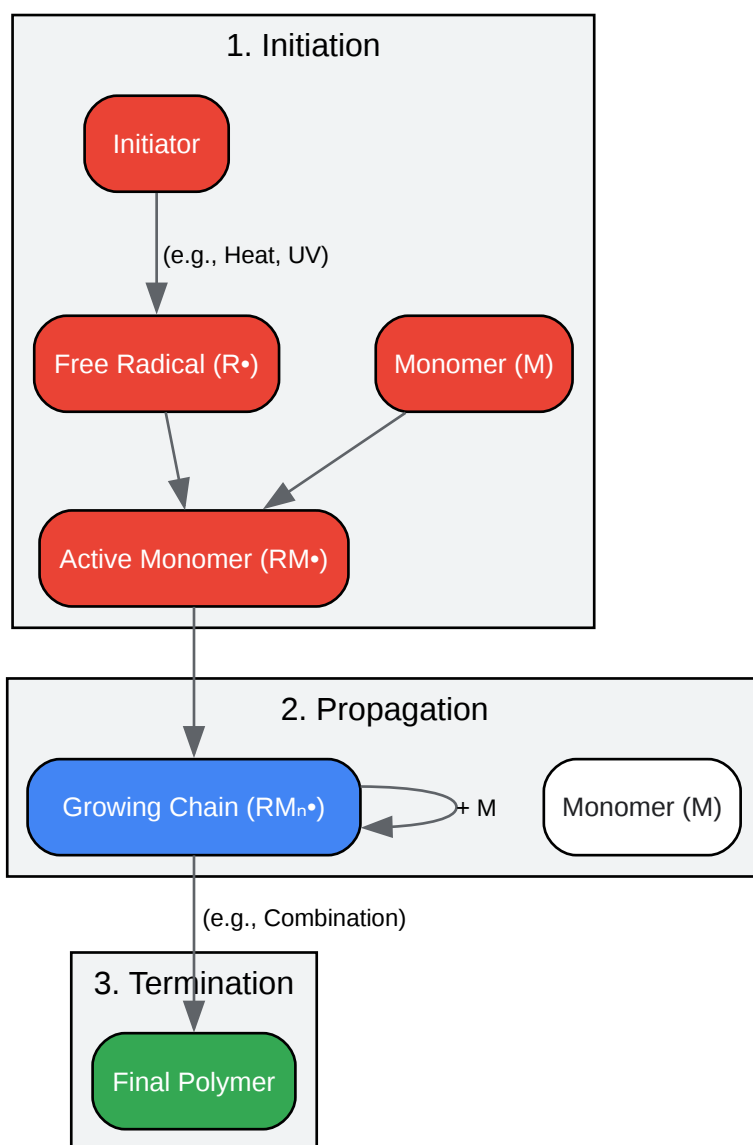
Materials:

- 3,3-Dimethylacrylic Acid (senecioic acid)^[1]
- Acrylonitrile^[1]
- Concentrated Sulfuric Acid (or a Lewis acid like iron(III) nitrate nonahydrate)^[1]
- Appropriate solvent
- Ice bath
- Neutralizing base

Methodology:

- **Carbocation Formation:** The reaction is initiated by the protonation of the carbon-carbon double bond of 3,3-dimethylacrylic acid in the presence of a strong acid (e.g., concentrated sulfuric acid).^[1] This is typically performed at a reduced temperature in an ice bath to control the reaction rate.
- **Nitrile Addition:** Acrylonitrile, serving as the nitrile source, is added to the solution. The nitrogen atom of the nitrile acts as a nucleophile, attacking the tertiary carbocation.^[1]
- **Hydrolysis:** The intermediate nitrilium ion is subsequently hydrolyzed by the addition of water to form the final amide product, **3-Acrylamido-3-methylbutyric acid**.
- **Neutralization and Isolation:** The reaction mixture is carefully neutralized with a base to quench the acid. The final product is then isolated through standard purification techniques such as extraction, crystallization, or chromatography.





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References

- 1. 3-Acrylamido-3-methylbutyric acid | 38486-53-2 | Benchchem [benchchem.com]

- 2. bocsci.com [bocsci.com]
- 3. 3-ACRYLAMIDO-3-METHYLBUTYRIC ACID | 38486-53-2 [chemicalbook.com]
- 4. 3-Acrylamido-3-methylbutyric acid | C₈H₁₃NO₃ | CID 324199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-ACRYLAMIDO-3-METHYLBUTYRIC ACID CAS#: 38486-53-2 [amp.chemicalbook.com]
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